

A Comparative Spectroscopic Guide to Benzodioxole Derivatives: Unveiling Structural Nuances

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Compound of Interest

Compound Name: *1,2-Bis(1,3-benzodioxol-5-yl)ethane-1,2-dione*

CAS No.: 4720-66-5

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For Researchers, Scientists, and Drug Development Professionals

In the landscape of pharmaceutical and organic chemistry, benzodioxole derivatives stand as a critical class of compounds, forming the structural core of numerous natural products and synthetic molecules with significant biological activities.^[1] Their diverse applications, ranging from fragrances and pesticides to precursors for illicitly synthesized amphetamines, necessitate robust and unequivocal methods for their identification and characterization. This guide, crafted from the perspective of a Senior Application Scientist, provides a comprehensive comparison of the spectroscopic data for four key benzodioxole derivatives: the parent 1,3-benzodioxole, and its substituted analogues piperonal, safrole, and sesamol.

Moving beyond a mere catalog of data, this technical guide delves into the causal relationships between molecular structure and spectral output. We will explore how the subtle interplay of electronic and steric effects, introduced by different functional groups, manifests in ¹H NMR, ¹³C NMR, Infrared (IR), and Mass Spectrometry (MS) data. By understanding these correlations,

researchers can not only confirm the identity of a known compound but also gain valuable insights into the structure of novel benzodioxole derivatives.

The Spectroscopic Fingerprints: A Comparative Analysis

The following sections provide a detailed, side-by-side comparison of the spectroscopic data for 1,3-benzodioxole, piperonal, safrole, and sesamol. Each section will begin with a brief theoretical overview of the technique, followed by a comparative data table and an in-depth interpretation of the spectral features.

¹H Nuclear Magnetic Resonance (NMR) Spectroscopy: Probing the Proton Environment

¹H NMR spectroscopy is a powerful tool for elucidating the electronic environment of protons within a molecule. The chemical shift (δ) of a proton is highly sensitive to the shielding and deshielding effects of neighboring atoms and functional groups.

Table 1: Comparative ¹H NMR Data (in CDCl₃)

Compound	Proton	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
1,3-Benzodioxole	H-2 (O-CH ₂ -O)	5.94	s	-
	H-4, H-7	6.83-6.77	m	-
	H-5, H-6	6.75-6.70	m	-
Piperonal	H-2 (O-CH ₂ -O)	6.13	s	-
	H-4	7.39	d	1.6
	H-6	7.42	dd	8.0, 1.6
	H-7	6.98	d	8.0
	H-aldehyde	9.82	s	-
				-
				-
Safrole	H-2 (O-CH ₂ -O)	5.92	s	-
	H-4	6.74	d	1.5
	H-6	6.71	dd	8.0, 1.5
	H-7	6.62	d	8.0
	H-1'	5.99-5.89	m	-
	H-2'	5.10-5.02	m	-
	H-3'	3.32	d	6.7
Sesamol	H-2 (O-CH ₂ -O)	5.89	s	-
	H-4	6.67	d	2.4
	H-6	6.28	dd	8.2, 2.4
	H-7	6.51	d	8.2
	OH	5.3 (broad s)	-	-

Interpretation of ¹H NMR Spectra:

The most characteristic signal in the ^1H NMR spectrum of all four compounds is the singlet corresponding to the methylenedioxy protons ($\text{O}-\text{CH}_2-\text{O}$), which appears between δ 5.89 and 6.13 ppm. The downfield shift of these protons in piperonal (δ 6.13 ppm) can be attributed to the electron-withdrawing effect of the aldehyde group, which deshields the entire aromatic ring system.

The aromatic protons exhibit distinct patterns based on the substitution. In the parent 1,3-benzodioxole, the four aromatic protons appear as a complex multiplet due to similar chemical environments. In the substituted derivatives, the symmetry is broken, leading to more resolved signals.

For piperonal, the aldehyde group's strong electron-withdrawing nature significantly deshields the aromatic protons, shifting them downfield compared to 1,3-benzodioxole. The proton ortho to the aldehyde (H-4) and the proton on the same side of the ring as the aldehyde (H-6) are the most deshielded. The aldehyde proton itself appears as a sharp singlet at a characteristic downfield position of δ 9.82 ppm.

In safrole, the allyl group is electron-donating, leading to a slight upfield shift of the aromatic protons compared to piperonal. The vinylic protons of the allyl group give rise to characteristic multiplets in the δ 5.0-6.0 ppm region, and the allylic protons appear as a doublet around δ 3.32 ppm.

Sesamol features a hydroxyl group, which is a strong electron-donating group. This results in a significant upfield shift of the aromatic protons compared to the other derivatives. The phenolic proton (OH) typically appears as a broad singlet, the chemical shift of which can be concentration and solvent dependent.

^{13}C Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Carbon Skeleton

^{13}C NMR spectroscopy provides valuable information about the carbon framework of a molecule. The chemical shifts of carbon atoms are influenced by their hybridization and the electronegativity of attached atoms.

Table 2: Comparative ^{13}C NMR Data (in CDCl_3)

Compound	Carbon	Chemical Shift (δ, ppm)
1,3-Benzodioxole	C-2 (O-CH ₂ -O)	101.1
C-3a, C-7a	147.9	
C-4, C-7	108.3	
C-5, C-6	121.6	
Piperonal	C-2 (O-CH ₂ -O)	
C-3a	153.1	
C-4	106.8	
C-5	131.0	
C-6	128.3	
C-7	108.4	
C-7a	148.6	
C=O	190.4	
Safrole	C-2 (O-CH ₂ -O)	100.9
C-3a	147.7	
C-4	108.2	
C-5	132.0	
C-6	121.3	
C-7	109.1	
C-7a	146.0	
C-1'	137.9	
C-2'	115.6	
C-3'	39.9	
Sesamol	C-2 (O-CH ₂ -O)	

C-3a	148.1
C-4	105.8
C-5	141.6
C-6	112.5
C-7	98.0
C-7a	142.1

Interpretation of ^{13}C NMR Spectra:

The methylenedioxy carbon (O-CH₂-O) consistently appears around δ 101 ppm in all the derivatives. The most significant variations are observed in the chemical shifts of the aromatic carbons, reflecting the electronic influence of the substituents.

In piperonal, the electron-withdrawing aldehyde group causes a downfield shift of the carbonyl carbon to δ 190.4 ppm, a highly characteristic signal. The ipso-carbon (C-5) to which the aldehyde is attached is also shifted downfield, while the ortho and para carbons are influenced to a lesser extent.

The allyl group in safrole leads to the appearance of three additional signals for the side chain carbons. The vinylic carbons (C-1' and C-2') resonate in the typical alkene region (δ 115-140 ppm), while the allylic carbon (C-3') is found further upfield at δ 39.9 ppm.

The hydroxyl group in sesamol exerts a strong shielding effect on the ortho and para carbons of the aromatic ring, causing them to shift upfield. Conversely, the ipso-carbon (C-5) bearing the hydroxyl group is shifted downfield due to the direct attachment of the electronegative oxygen atom.

Infrared (IR) Spectroscopy: Identifying Functional Groups

IR spectroscopy is an excellent technique for identifying the presence of specific functional groups within a molecule by detecting their characteristic vibrational frequencies.

Table 3: Comparative IR Data (in cm^{-1})

Compound	O-CH ₂ -O Stretch	C-O-C Stretch	Aromatic C=C Stretch	Other Key Absorptions
1,3-Benzodioxole	~2780, ~2890	~1250, ~1040	~1600, ~1480	-
Piperonal	~2780, ~2890	~1250, ~1040	~1600, ~1490	1685 (C=O stretch), 2720, 2820 (aldehyde C-H stretch)
Safrole	~2770, ~2880	~1250, ~1040	~1610, ~1490	~3080 (=C-H stretch), ~1640 (C=C stretch)
Sesamol	~2780, ~2890	~1250, ~1040	~1620, ~1500	3300-3500 (broad, O-H stretch)

Interpretation of IR Spectra:

All four benzodioxole derivatives exhibit characteristic absorptions for the methylenedioxy group, including the C-H stretches of the CH₂ group around 2780 and 2890 cm^{-1} and the strong asymmetric and symmetric C-O-C stretches around 1250 and 1040 cm^{-1} , respectively. The aromatic C=C stretching vibrations are consistently observed in the 1480-1620 cm^{-1} region.[2]

The key differentiating features in the IR spectra arise from the unique functional groups of each derivative:

- Piperonal is readily identified by the strong carbonyl (C=O) stretching absorption of the aldehyde at approximately 1685 cm^{-1} . The presence of two weaker bands around 2720 and 2820 cm^{-1} corresponding to the aldehyde C-H stretch further confirms its identity.[2]
- Safrole displays characteristic absorptions for the allyl group. The =C-H stretching vibration of the vinyl group appears just above 3000 cm^{-1} (~3080 cm^{-1}), and the C=C double bond stretch is observed around 1640 cm^{-1} .

- Sesamol is distinguished by a broad, strong absorption band in the 3300-3500 cm^{-1} region, which is characteristic of the O-H stretching vibration of the phenolic hydroxyl group.

Mass Spectrometry (MS): Determining Molecular Weight and Fragmentation Patterns

Electron Ionization Mass Spectrometry (EI-MS) provides information about the molecular weight of a compound and its fragmentation pattern upon electron impact, offering valuable clues about its structure.

Table 4: Comparative Mass Spectrometry Data (EI-MS)

Compound	Molecular Ion ($\text{M}^{+\bullet}$) (m/z)	Key Fragment Ions (m/z) and (Relative Abundance %)
1,3-Benzodioxole	122 (100)	94 (M-CO, 25), 93 (M-CHO, 40), 65 (C_5H_5^+ , 30)
Piperonal	150 (100)	149 (M-H, 95), 121 (M-CHO, 25), 93 (M-CO-CHO, 15), 65 (C_5H_5^+ , 20)
Safrole	162 (100)	131 (M- CH_2O , 20), 104 (M- $\text{C}_3\text{H}_4\text{O}$, 30), 77 (C_6H_5^+ , 15)
Sesamol	138 (100)	109 (M-CHO, 30), 81 (M- $\text{C}_2\text{H}_3\text{O}_2$, 20), 53 (C_4H_5^+ , 15)

Interpretation of Mass Spectra:

The molecular ion peak ($\text{M}^{+\bullet}$) is observed for all four compounds and corresponds to their respective molecular weights. The fragmentation patterns provide further structural confirmation.

- 1,3-Benzodioxole exhibits a stable molecular ion which is the base peak. Common fragmentation pathways involve the loss of carbon monoxide (CO) and a formyl radical (CHO).

- Piperonal also shows a prominent molecular ion peak. A very intense peak at M-1 (m/z 149) is characteristic of aldehydes, resulting from the loss of the aldehydic hydrogen. Loss of the entire aldehyde group (CHO) leads to a fragment at m/z 121.
- Safrole's fragmentation is dominated by rearrangements of the allyl side chain. A key fragmentation involves the loss of a formaldehyde (CH_2O) radical via a McLafferty-type rearrangement.
- Sesamol's fragmentation pattern is influenced by the hydroxyl group. A common fragmentation is the loss of a formyl radical (CHO).

Experimental Protocols: Ensuring Data Integrity

The following protocols outline the standardized procedures for acquiring the spectroscopic data presented in this guide. Adherence to these methodologies is crucial for obtaining high-quality, reproducible results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Sample Preparation:

- Accurately weigh approximately 5-10 mg of the benzodioxole derivative.
- Dissolve the sample in approximately 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% (v/v) tetramethylsilane (TMS) as an internal standard.
- Transfer the solution to a 5 mm NMR tube.

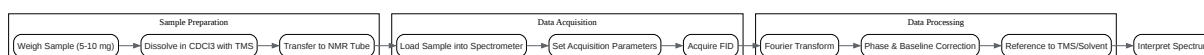
^1H NMR Acquisition:

- Spectrometer: 400 MHz NMR spectrometer
- Pulse Program: Standard single-pulse sequence (zg30)
- Number of Scans: 16
- Relaxation Delay: 1.0 s

- Acquisition Time: 4.0 s
- Spectral Width: 20 ppm
- Data Processing: Apply a line broadening of 0.3 Hz before Fourier transformation. Phase and baseline correct the spectrum. Reference the spectrum to the TMS signal at 0.00 ppm.

^{13}C NMR Acquisition:

- Spectrometer: 100 MHz NMR spectrometer
- Pulse Program: Proton-decoupled single-pulse sequence (zgpg30)
- Number of Scans: 1024
- Relaxation Delay: 2.0 s
- Acquisition Time: 1.5 s
- Spectral Width: 240 ppm
- Data Processing: Apply a line broadening of 1.0 Hz before Fourier transformation. Phase and baseline correct the spectrum. Reference the spectrum to the central peak of the CDCl_3 triplet at 77.16 ppm.



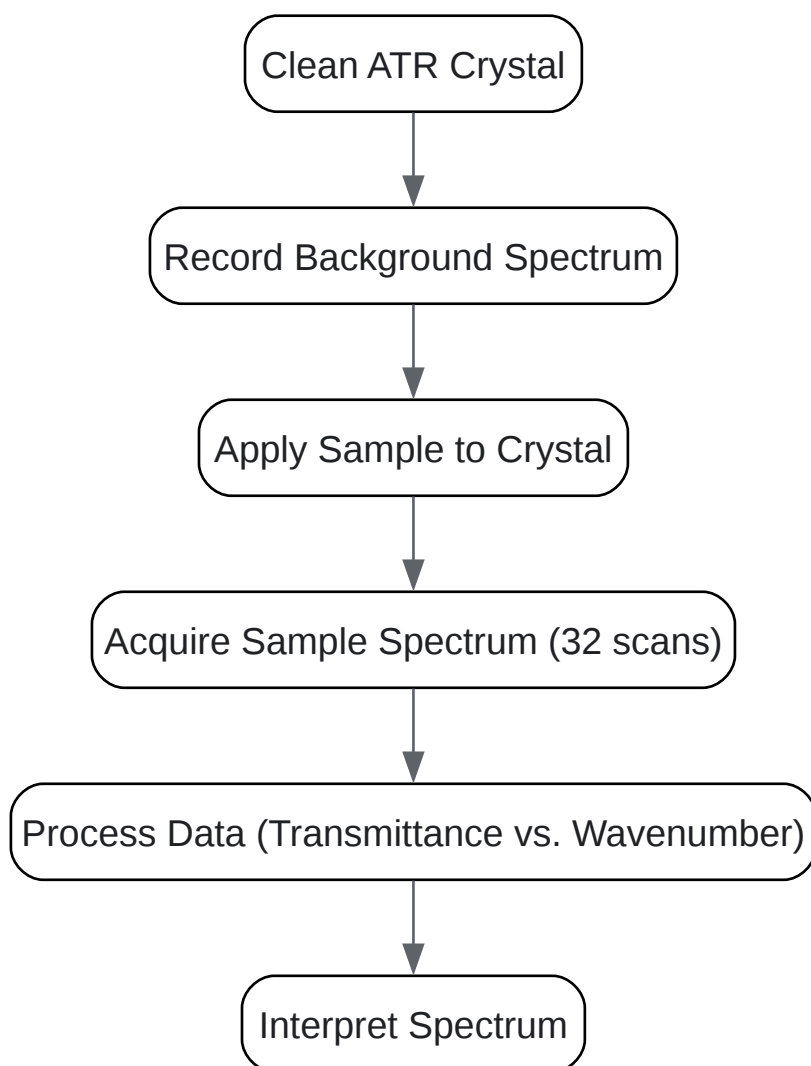
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Diagram 1: General workflow for NMR spectroscopic analysis.

Fourier-Transform Infrared (FT-IR) Spectroscopy

Data Acquisition (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean by wiping it with isopropanol and allowing it to dry completely.
- Record a background spectrum of the empty ATR accessory.
- Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Apply pressure using the ATR clamp to ensure good contact between the sample and the crystal.
- Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
- Co-add 32 scans to improve the signal-to-noise ratio.
- The final spectrum is presented as transmittance versus wavenumber (cm^{-1}).



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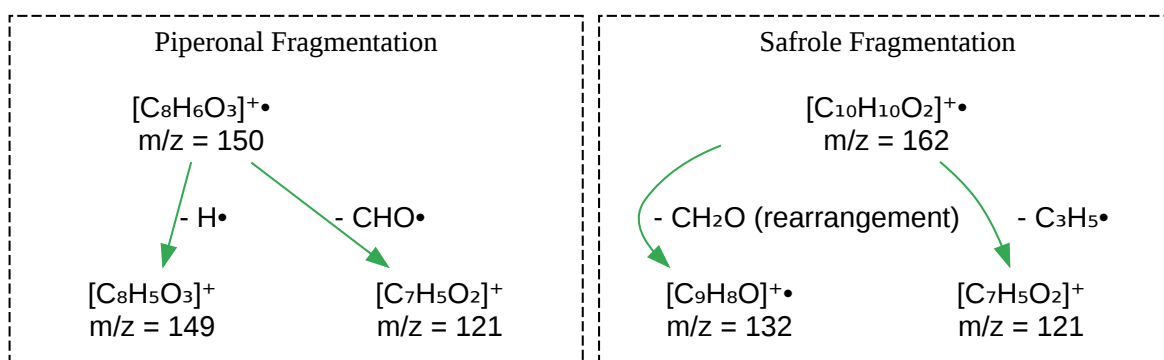
Diagram 2: Workflow for ATR-FTIR spectroscopic analysis.

Electron Ionization-Mass Spectrometry (EI-MS)

Data Acquisition (Gas Chromatography-Mass Spectrometry - GC-MS):

- Sample Preparation: Prepare a dilute solution (approximately 1 mg/mL) of the benzodioxole derivative in a volatile organic solvent such as dichloromethane or ethyl acetate.
- GC Conditions:
 - Injector Temperature: 250 °C

- Column: A non-polar capillary column (e.g., HP-5MS, 30 m x 0.25 mm x 0.25 μ m).
- Oven Program: Start at 50 °C for 2 minutes, then ramp to 250 °C at a rate of 10 °C/min, and hold for 5 minutes.
- Carrier Gas: Helium at a constant flow rate of 1 mL/min.
- MS Conditions:
 - Ionization Mode: Electron Ionization (EI)
 - Ionization Energy: 70 eV
 - Source Temperature: 230 °C
 - Quadrupole Temperature: 150 °C
 - Scan Range: m/z 40-400



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Diagram 3: Simplified fragmentation pathways for piperonal and safrole in EI-MS.

Conclusion

This guide has provided a detailed comparative analysis of the spectroscopic data for 1,3-benzodioxole and three of its important derivatives. By understanding the characteristic 1H

NMR, ^{13}C NMR, IR, and MS signatures and the underlying principles that govern them, researchers are better equipped to unambiguously identify these compounds and interpret the spectra of novel analogues. The provided experimental protocols serve as a foundation for obtaining reliable and reproducible data, ensuring the integrity of scientific investigations in the dynamic field of drug discovery and development.

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